

Shielding Performance of Neodymium Oxide Doped Glasses: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Neodymium;oxotin

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This guide provides an objective comparison of the shielding properties of neodymium oxide (Nd_2O_3) doped glasses against various forms of radiation, including gamma rays, neutrons, and laser radiation. The information presented is supported by experimental data to assist researchers in selecting appropriate shielding materials for their specific applications.

Gamma-Ray Shielding Properties

The introduction of neodymium oxide into glass matrices has been shown to significantly enhance their gamma-ray shielding capabilities. This improvement is primarily attributed to the high atomic number ($Z=60$) and density of neodymium, which increases the probability of photon interaction with the glass material.

A study on yttrium lead borotellurite glass doped with varying concentrations of Nd_2O_3 demonstrated a clear trend of improved shielding with increased dopant levels. Key parameters such as the mass attenuation coefficient (MAC) and linear attenuation coefficient (LAC) were observed to increase with higher Nd_2O_3 content, while the half-value layer (HVL) and mean free path (MFP) decreased, indicating enhanced shielding efficiency.[1]

Similarly, research on phosphate glass doped with naturally extracted neodymium showed a consistent increase in the mass attenuation coefficient with higher Nd_2O_3 content across various energy levels.[2] This enhancement is due to the higher density and atomic number of neodymium oxide compared to the base glass components.[2]

Table 1: Gamma-Ray Shielding Properties of Nd₂O₃ Doped Yttrium Lead Borotellurite Glass[1]

Nd ₂ O ₃ (mol%)	Density (g/cm ³)	Mass Attenuation Coefficient (MAC) at 1 MeV (cm ² /g)	Linear Attenuation Coefficient (LAC) at 1 MeV (cm ⁻¹)	Half-Value Layer (HVL) at 1 MeV (cm)
0.0	5.85	0.065	0.380	1.82
0.5	5.89	0.066	0.389	1.78
1.0	5.93	0.067	0.397	1.74
1.5	5.97	0.068	0.406	1.71
2.0	6.01	0.069	0.415	1.67
2.5	6.05	0.070	0.424	1.63

Table 2: Comparison of Gamma-Ray Shielding Properties of Nd₂O₃ Doped Phosphate Glass and Lead Glass[2]

Material	Density (g/cm ³)	Mass Attenuation Coefficient (MAC) at 0.662 MeV (cm ² /g)
Phosphate Glass (0 mol% Nd ₂ O ₃)	3.25	0.0797
Phosphate Glass (3 mol% Nd ₂ O ₃)	3.45	0.0890
Lead (for comparison)	11.34	0.1101

Experimental Protocol for Gamma-Ray Shielding Measurement

The experimental setup for measuring gamma-ray attenuation typically employs a narrow beam geometry.[3][4] A radioactive source (e.g., ¹³⁷Cs, ⁶⁰Co) emits a collimated beam of gamma rays

that passes through the glass sample of a known thickness. A detector, such as a NaI(Tl) scintillation detector or a High-Purity Germanium (HPGe) detector, is placed on the opposite side of the sample to measure the intensity of the transmitted photons. The linear attenuation coefficient (μ) is then calculated using the Beer-Lambert law:

$$I = I_0 * e^{(-\mu x)}$$

where:

- I is the intensity of the transmitted gamma rays.
- I_0 is the initial intensity of the gamma rays.
- μ is the linear attenuation coefficient.
- x is the thickness of the glass sample.

From the linear attenuation coefficient, other important shielding parameters like the mass attenuation coefficient ($MAC = \mu/\rho$, where ρ is the density), half-value layer ($HVL = 0.693/\mu$), and mean free path ($MFP = 1/\mu$) can be determined.

Neutron Shielding Properties

Neodymium possesses a notable capacity for neutron absorption, making its inclusion in glass compositions beneficial for neutron shielding applications. While extensive experimental data for various glass systems is not as readily available as for gamma shielding, studies have indicated the effectiveness of neodymium in enhancing neutron attenuation.

A study on a glass system of $[(89-x)\text{TeO}_2 + 10\text{TiO}_2 + 1\text{Nd}_2\text{O}_3 + x\text{WO}_3]$ showed that the addition of Nd_2O_3 contributes to the neutron shielding properties. The fast neutron removal cross-section (Σ_R), a measure of the probability of a fast neutron's first collision, was reported for these glasses.

Table 3: Fast Neutron Removal Cross-Section of a Neodymium-Doped Glass System

Glass Composition	Fast Neutron Removal Cross-Section (Σ_R) (cm^{-1})
89TeO ₂ -10TiO ₂ -1Nd ₂ O ₃	Data not explicitly provided for this specific composition
79TeO ₂ -10TiO ₂ -1Nd ₂ O ₃ -10WO ₃	0.108
69TeO ₂ -10TiO ₂ -1Nd ₂ O ₃ -20WO ₃	0.112

For comparison, borated polyethylene is a commonly used neutron shielding material due to the high neutron cross-section of boron and the moderating effect of hydrogen in polyethylene.

Table 4: Neutron Shielding Properties of Borated Polyethylene

Material	Density (g/cm^3)	Attenuation of Thermal Neutrons	Attenuation of Fast Neutrons
Borated Polyethylene (5% Boron)	~0.95	High	Moderate

Experimental Protocol for Neutron Shielding Measurement

Neutron shielding experiments often involve a neutron source, such as a ²⁴¹Am-Be source, which produces a spectrum of fast neutrons. The glass sample is placed between the source and a neutron detector. The detector measures the neutron flux with and without the shielding material to determine the attenuation. The fast neutron removal cross-section can be calculated from these measurements.

Laser Shielding Properties

Neodymium-doped glasses are well-known for their applications as active laser media. However, their sharp absorption bands also make them potentially useful for laser shielding at specific wavelengths. The strong absorption at certain wavelengths can be utilized to attenuate laser beams, protecting sensitive equipment or personnel.

The optical absorption spectra of neodymium-doped glasses show characteristic sharp absorption peaks corresponding to the f-f electronic transitions of the Nd³⁺ ion. For instance, strong absorption bands are typically observed around 580 nm, 740 nm, 800 nm, and 870 nm.

While specific optical density (OD) values for shielding applications are not extensively reported in the literature, the absorption coefficient at a given laser wavelength can be used to calculate the attenuation. The relationship between absorbance (A), transmittance (T), and optical density (OD) is given by:

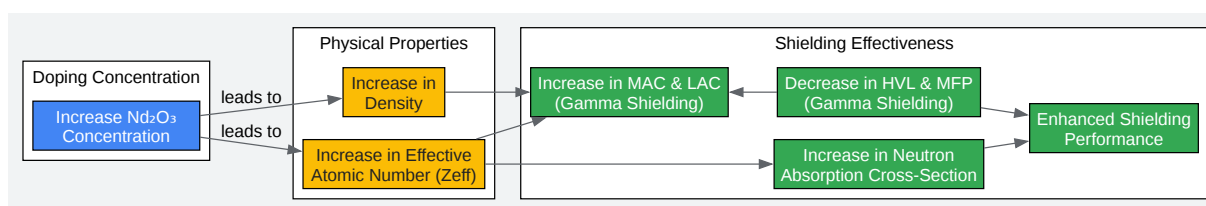
$$OD = -\log_{10}(T) = A$$

A higher absorption coefficient at a specific wavelength will result in a higher optical density and better shielding performance for that particular laser line. For example, the significant absorption of Nd-doped glasses around 580 nm would make them effective filters for lasers operating in that region.

Experimental Protocol for Laser Shielding Measurement

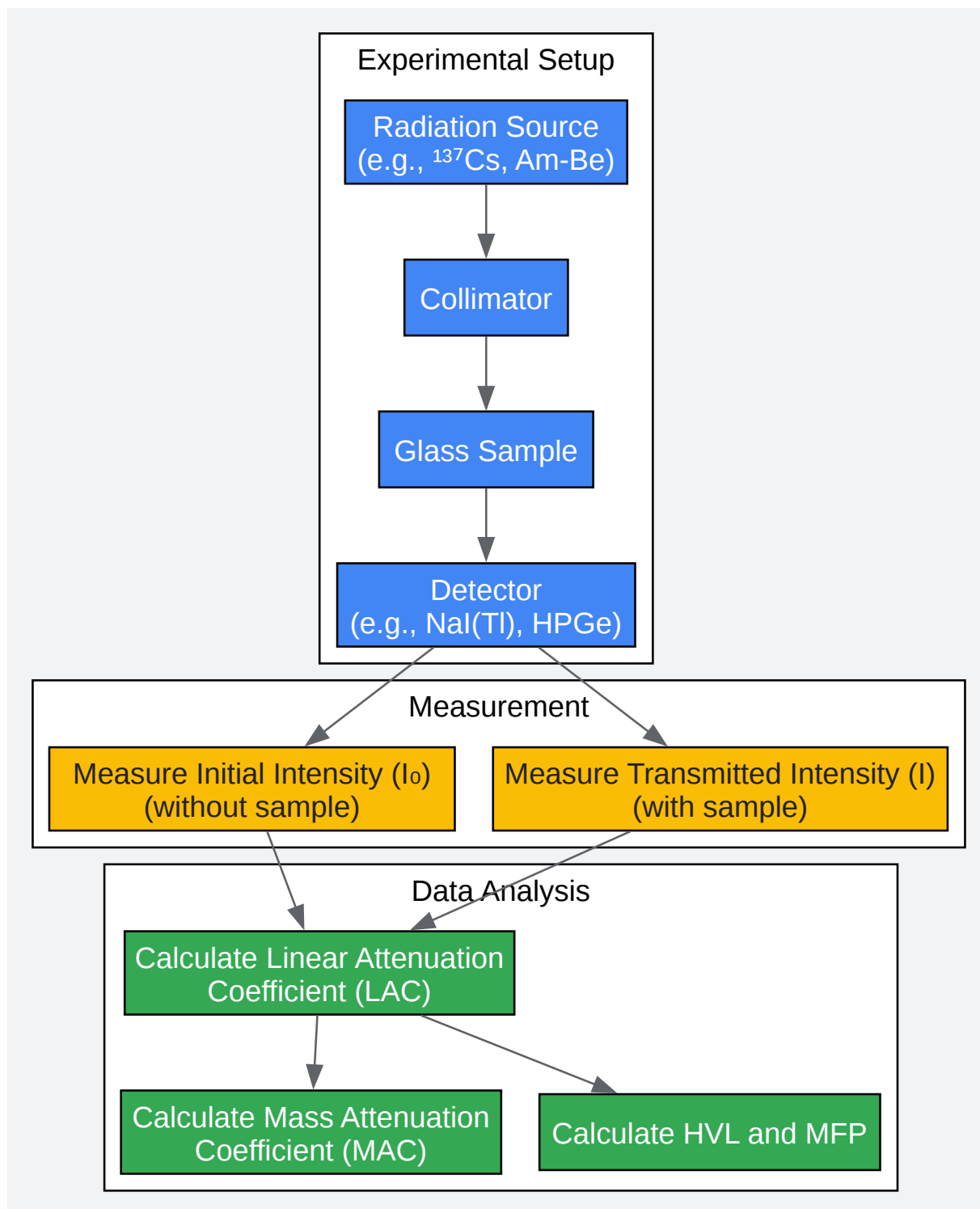
Laser shielding effectiveness is typically characterized by measuring the optical density of the material at the laser wavelength of interest. This is done using a spectrophotometer to measure the transmittance of the material. A laser source is directed at the sample, and a power meter measures the incident and transmitted power to determine the attenuation. For high-power laser applications, laser-induced damage threshold (LIDT) testing is also crucial to ensure the material can withstand the laser intensity without being damaged.

Visualizations



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Caption: Relationship between Nd_2O_3 doping and shielding effectiveness.



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Caption: Experimental workflow for radiation shielding evaluation.

Conclusion

Neodymium oxide doped glasses exhibit promising shielding properties against gamma rays and have the potential for effective neutron and laser radiation attenuation. The addition of Nd_2O_3 consistently enhances the shielding performance of the base glass material, primarily by increasing its density and effective atomic number. Compared to traditional shielding materials like lead glass, neodymium-doped glasses can offer comparable gamma-ray attenuation with the added benefit of specific optical properties. For neutron shielding, while materials like borated polyethylene are highly effective, neodymium-doped glasses could provide a transparent alternative with moderate shielding capabilities. The sharp absorption bands of Nd^{3+} ions also make these glasses suitable for filtering specific laser wavelengths. Further research and development in this area could lead to the optimization of Nd_2O_3 -doped glass compositions for a wide range of radiation shielding applications in research, medicine, and industry.

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- To cite this document: BenchChem. [Shielding Performance of Neodymium Oxide Doped Glasses: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14282440#comparing-the-shielding-properties-of-neodymium-oxide-doped-glasses\]](https://www.benchchem.com/product/b14282440#comparing-the-shielding-properties-of-neodymium-oxide-doped-glasses)

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